

Solubility of 1-adamantanethiol in common solvents

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Compound of Interest

Compound Name: 1-Adamantanethiol

Cat. No.: B1212722

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An In-depth Technical Guide on the Solubility of **1-Adamantanethiol** in Common Solvents

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

1-Adamantanethiol, a key building block in supramolecular chemistry and materials science, possesses a unique structure combining a bulky, rigid adamantane cage with a reactive thiol group. This distinct architecture governs its physicochemical properties, including its solubility, which is a critical parameter for its application in synthesis, purification, and formulation. This technical guide provides a comprehensive overview of the known solubility characteristics of **1-adamantanethiol**, outlines detailed experimental protocols for its quantitative determination, and offers a logical workflow for these procedures. Due to a notable scarcity of specific quantitative solubility data in publicly available literature, this document focuses on providing a framework for researchers to generate precise and reliable data tailored to their specific needs.

Physicochemical Properties of 1-Adamantanethiol

A foundational understanding of the physicochemical properties of **1-adamantanethiol** is essential for predicting its solubility behavior.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₆ S	[1]
Molecular Weight	168.30 g/mol	[1]
Appearance	White to light yellow crystalline solid	[2]
Melting Point	99-106 °C	
Boiling Point (Estimated)	215.52 °C	[3]
Density (Estimated)	1.04 g/cm ³	[3]
Water Solubility (Estimated)	549.14 mg/L	[3]

Qualitative Solubility Profile

Based on the principle of "like dissolves like," the solubility of **1-adamantanethiol** can be qualitatively predicted. The large, nonpolar adamantane cage dominates the molecule's character, suggesting a higher affinity for nonpolar organic solvents. The presence of the thiol group, which is capable of weak hydrogen bonding, may impart some limited solubility in more polar solvents.

- **High Expected Solubility:** In nonpolar solvents such as toluene, hexane, and diethyl ether, **1-adamantanethiol** is expected to be readily soluble. The van der Waals interactions between the adamantane cage and these solvents are the primary driving force for dissolution.
- **Moderate Expected Solubility:** Solvents of intermediate polarity, such as chloroform, dichloromethane, and tetrahydrofuran (THF), are likely to be effective at dissolving **1-adamantanethiol**.
- **Low Expected Solubility:** In highly polar protic solvents like water, methanol, and ethanol, the solubility is anticipated to be limited. The energy required to disrupt the hydrogen bonding network of these solvents is not sufficiently compensated by the interactions with the largely nonpolar solute.

- **Polar Aprotic Solvents:** Polar aprotic solvents like dimethyl sulfoxide (DMSO) and N,N-dimethylformamide (DMF) may offer moderate solubility. While they are polar, their inability to donate hydrogen bonds might allow for better solvation of the adamantane moiety compared to protic solvents.

Quantitative Solubility Data

A thorough review of scientific literature and chemical databases reveals a significant lack of publicly available quantitative solubility data for **1-adamantanethiol** in common organic solvents. The estimated water solubility is 549.14 mg/L[3]. This data gap highlights the necessity for experimental determination of solubility for specific applications. To facilitate this, the following table is provided as a template for researchers to populate with their experimentally determined values.

Solvent Class	Solvent	Temperature (°C)	Solubility (g/100 mL)	Solubility (mol/L)
Nonpolar Aprotic	Hexane			
	Toluene			
Halogenated	Dichloromethane			
	Chloroform			
Ethers	Diethyl Ether			
	Tetrahydrofuran (THF)			
Ketones	Acetone			
Esters	Ethyl Acetate			
Alcohols	Methanol			
	Ethanol			
	Isopropanol			
Polar Aprotic	Dimethyl Sulfoxide (DMSO)			
	N,N-Dimethylformamide (DMF)			
Aqueous	Water			

Experimental Protocol for Solubility Determination

To obtain precise and reliable solubility data, the isothermal saturation method, also known as the shake-flask method, followed by a suitable analytical technique for quantification is recommended.

Isothermal Saturation Method

This method involves creating a saturated solution by equilibrating an excess amount of the solid solute in the solvent of interest at a constant temperature.

Materials and Equipment:

- **1-Adamantanethiol** (high purity)
- Selected organic solvents (analytical grade)
- Temperature-controlled orbital shaker or water bath
- Analytical balance (± 0.0001 g)
- Vials with sealed caps (e.g., screw-cap vials with PTFE septa)
- Syringe filters (e.g., $0.22\ \mu\text{m}$ PTFE)
- Volumetric flasks, pipettes, and syringes
- Apparatus for quantitative analysis (e.g., HPLC, GC, or gravimetric analysis equipment)

Procedure:

- **Preparation:** Add an excess amount of **1-adamantanethiol** to a series of vials. The presence of undissolved solid is crucial to ensure saturation.
- **Solvent Addition:** Accurately dispense a known volume or mass of the desired solvent into each vial.
- **Equilibration:** Seal the vials tightly and place them in the temperature-controlled shaker or water bath set to the desired temperature. Agitate the vials for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached. The time required for equilibration should be determined experimentally by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- **Phase Separation:** Once equilibrium is achieved, allow the vials to stand undisturbed at the same temperature to let the excess solid settle.

- **Sampling:** Carefully withdraw a sample of the supernatant using a pre-warmed (or pre-cooled to the experimental temperature) syringe. Immediately filter the sample through a syringe filter to remove any undissolved solid particles. This step is critical to prevent the precipitation of the solute due to temperature changes.
- **Quantification:** Analyze the concentration of **1-adamantanethiol** in the filtered saturated solution using a validated analytical method as described below.

Quantification Methods

4.2.1. Gravimetric Analysis

This method is suitable for solvents with high volatility and when the solubility of **1-adamantanethiol** is relatively high.

- **Sample Preparation:** Accurately weigh a clean, dry evaporating dish or vial.
- **Solvent Evaporation:** Transfer a known volume or mass of the filtered saturated solution into the pre-weighed container. Carefully evaporate the solvent under a gentle stream of inert gas (e.g., nitrogen) or in a vacuum oven at a temperature below the boiling point of the solvent and the melting point of **1-adamantanethiol** to avoid loss of the analyte.
- **Drying and Weighing:** Once the solvent is completely removed, dry the residue to a constant weight in a desiccator.
- **Calculation:** The solubility can be calculated from the mass of the residue and the initial volume or mass of the solution.

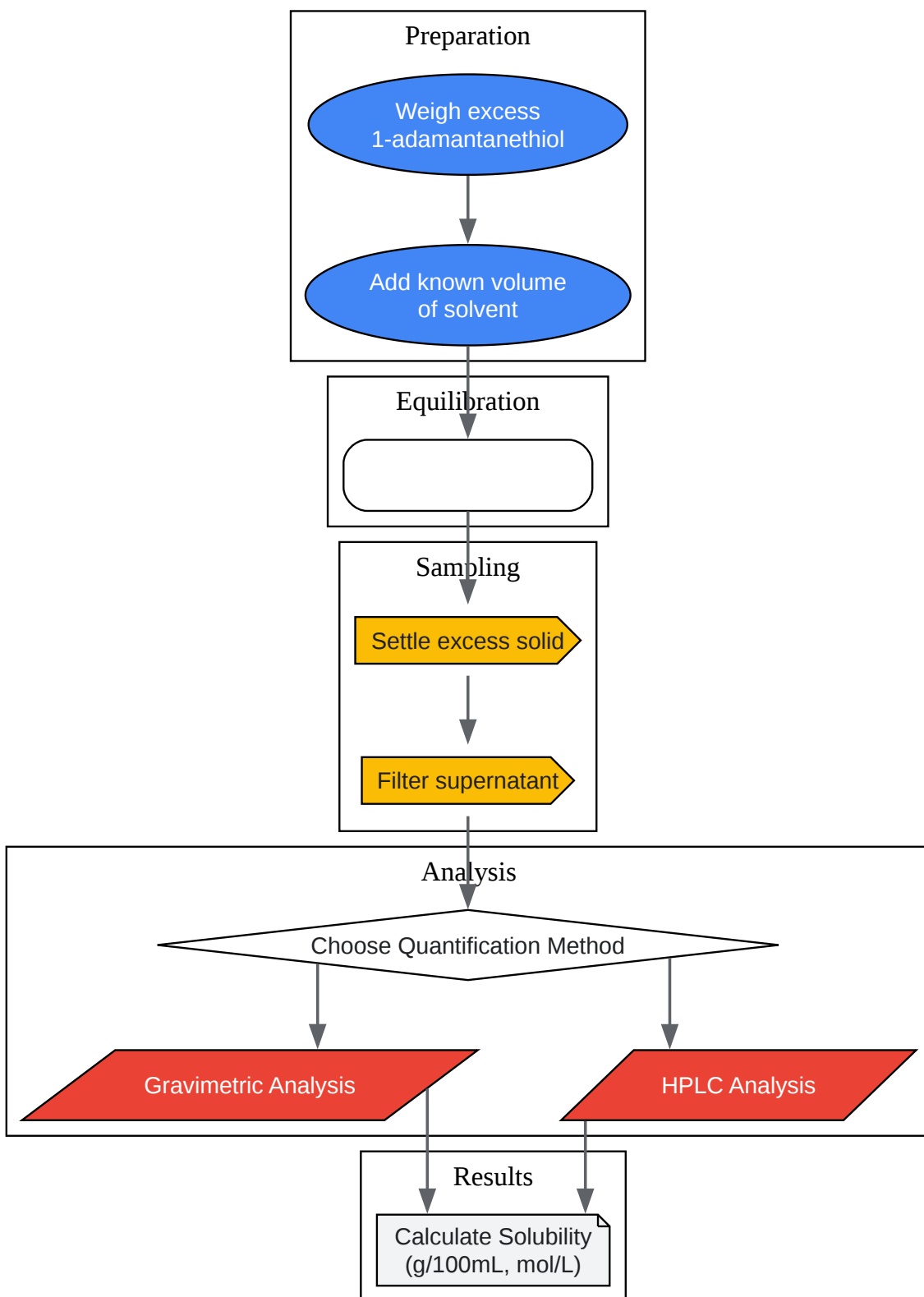
4.2.2. High-Performance Liquid Chromatography (HPLC)

HPLC is a highly sensitive and specific method for quantifying **1-adamantanethiol**, especially at lower concentrations. Since **1-adamantanethiol** lacks a strong chromophore for UV detection, derivatization or the use of a different detector may be necessary. An alternative is to use a universal detector like an Evaporative Light Scattering Detector (ELSD) or a mass spectrometer (LC-MS).

- Derivatization (if using UV detection): React the thiol group with a suitable derivatizing agent that introduces a chromophoric tag.
- Calibration: Prepare a series of standard solutions of **1-adamantanethiol** of known concentrations in the solvent of interest and generate a calibration curve.
- Sample Analysis: Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the calibration curve.
- Injection and Analysis: Inject the diluted sample and the standard solutions into the HPLC system.
- Calculation: Determine the concentration of **1-adamantanethiol** in the diluted sample from the calibration curve and then calculate the original concentration in the saturated solution, accounting for the dilution factor.

Visualizing the Experimental Workflow

The logical flow of the experimental protocol for determining the solubility of **1-adamantanethiol** can be visualized as follows:



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